

Application Notes and Protocols: Organoiron Complexes in the Synthesis of Prelog-Djerassi Lactone

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

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These application notes provide a detailed overview and experimental protocols for the utilization of organoiron complexes in the stereocontrolled synthesis of the (+)-**Prelog-Djerassi lactone**. This key chiral building block is a degradation product of the macrolide antibiotic methymycin and serves as a crucial intermediate in the synthesis of various other macrolides. The application of tricarbonyl(diene)iron complexes provides a powerful method for controlling stereochemistry in the early stages of the synthesis, leading to an efficient construction of the target molecule.

Introduction

The **Prelog-Djerassi lactone** is a benchmark target in asymmetric synthesis due to its dense stereochemical array. The use of organoiron chemistry, as pioneered by A. J. Pearson, offers an elegant solution to establish the requisite stereocenters. The core strategy involves the use of a tricarbonyl(diene)iron moiety to protect a diene system and to direct subsequent functionalization. This approach commences with the readily available cis-5,7-

dimethylcyclohepta-1,3-diene, which is complexed with an iron tricarbonyl group. The resulting organoiron complex then serves as a stereodirecting template for a sequence of reactions that ultimately furnish the (+)-**Prelog-Djerassi lactone** in high optical purity.^[1]

Synthetic Strategy Overview

The overall synthetic strategy, as developed by Pearson and Lai, can be summarized in the following key stages:

- **Complexation:** Formation of a tricarbonyl(diene)iron complex from cis-5,7-dimethylcyclohepta-1,3-diene to protect the diene and set the stage for stereocontrolled transformations.
- **Diol Formation and Protection:** Dihydroxylation of the uncomplexed double bond followed by acetylation.
- **Enzymatic Desymmetrization:** Enantioselective hydrolysis of the diacetate to yield a chiral hydroxy acetate.
- **Oxidative Decomplexation and Ozonolysis:** Removal of the iron tricarbonyl group to liberate the diene, followed by oxidative cleavage to form a key dialdehyde intermediate.
- **Lactonization and Final Transformations:** A series of reactions to construct the lactone ring and install the final stereocenters.

This sequence of reactions highlights the utility of organoiron complexes in masking the reactivity of a diene while allowing for transformations on other parts of the molecule, and then being readily removed under oxidative conditions.

Data Presentation

Table 1: Key Transformations and Yields in the Organoiron-Mediated Synthesis of (+)-**Prelog-Djerassi Lactone**

Step No.	Reaction	Starting Material	Product	Reagents and Conditions	Yield (%)	Reference
1	Complexation	cis-5,7-Dimethylcyclohepta-1,3-diene	Tricarbonyl (cis-5,7-dimethylcyclohepta-1,3-diene)iron	Fe(CO) ₅ or Fe ₂ (CO) ₉ , heat	High (Typical)	[2]
2	Dihydroxylation and Acetylation	Tricarbonyl (cis-5,7-dimethylcyclohepta-1,3-diene)iron	cis-3,7-Diacetoxy-4,6-dimethylcycloheptene-Fe(CO) ₃	1. OsO ₄ , NMO; 2. Ac ₂ O, Pyridine	Not specified	[1]
3	Enzymatic Hydrolysis	cis-3,7-Diacetoxy-4,6-dimethylcycloheptene-Fe(CO) ₃	Chiral Hydroxy Acetate-Fe(CO) ₃	Porcine pancreatic lipase	39	[1]
4	Oxidative Decomplexation	Chiral Hydroxy Acetate-Fe(CO) ₃	Chiral Hydroxy Acetate Diene	Ce(NH ₄) ₂ (NO ₃) ₆ (CAN)	High (Typical)	[3]

Note: Specific yields for some steps were not detailed in the initial communication and are noted as "Not specified". Yields for complexation and decomplexation are typically high for these types of reactions.

Experimental Protocols

Protocol 1: Synthesis of Tricarbonyl(cis-5,7-dimethylcyclohepta-1,3-diene)iron

This protocol is a general procedure for the complexation of a diene with an iron carbonyl source.

Materials:

- cis-5,7-Dimethylcyclohepta-1,3-diene
- Diiron nonacarbonyl ($\text{Fe}_2(\text{CO})_9$) or Iron pentacarbonyl ($\text{Fe}(\text{CO})_5$)
- Anhydrous solvent (e.g., benzene, toluene, or dibutyl ether)
- Inert atmosphere (Nitrogen or Argon)
- Standard glassware for reflux

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet, add cis-5,7-dimethylcyclohepta-1,3-diene (1.0 eq).
- Add the anhydrous solvent to dissolve the diene.
- Under a positive pressure of nitrogen, add diiron nonacarbonyl (1.1 - 1.5 eq) portion-wise to the stirred solution. Alternatively, if using iron pentacarbonyl, it can be added via syringe.
- Heat the reaction mixture to reflux (typically 50-140 °C, depending on the solvent and iron carbonyl source) and monitor the reaction progress by TLC or GC until the starting diene is consumed.[2] The reaction time can vary from a few hours to overnight.
- After completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of Celite to remove any insoluble iron byproducts. Wash the Celite pad with a small amount of the reaction solvent.

- Concentrate the filtrate under reduced pressure to obtain the crude tricarbonyl(cis-5,7-dimethylcyclohepta-1,3-diene)iron complex.
- The crude product, a yellow oil, can be purified by column chromatography on silica gel using a non-polar eluent (e.g., hexane or petroleum ether).

Protocol 2: Dihydroxylation and Acetylation of the Uncomplexed Double Bond

Materials:

- Tricarbonyl(cis-5,7-dimethylcyclohepta-1,3-diene)iron
- Osmium tetroxide (OsO_4)
- N-methylmorpholine N-oxide (NMO)
- Acetone/Water solvent mixture
- Acetic anhydride (Ac_2O)
- Pyridine
- Standard laboratory glassware

Procedure:

- Dissolve the tricarbonyl(cis-5,7-dimethylcyclohepta-1,3-diene)iron complex (1.0 eq) in a mixture of acetone and water.
- Add N-methylmorpholine N-oxide (NMO) (1.2 eq) to the solution.
- To the stirred solution, add a catalytic amount of osmium tetroxide (as a solution in toluene).
- Stir the reaction at room temperature until the starting material is consumed (monitor by TLC).
- Quench the reaction by adding a saturated aqueous solution of sodium bisulfite.

- Extract the product with an organic solvent (e.g., ethyl acetate), dry the combined organic layers over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude diol complex.
- Dissolve the crude diol in pyridine and cool to 0 °C.
- Add acetic anhydride (2.2 eq) dropwise and allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with dilute HCl and saturated sodium bicarbonate solution.
- Dry the organic layer and concentrate to give the diacetate complex, which can be purified by chromatography.

Protocol 3: Enzymatic Hydrolysis of the Diacetate Complex

Materials:

- cis-3,7-Diacetoxy-4,6-dimethylcycloheptene-Fe(CO)₃
- Porcine pancreatic lipase (PPL)
- Phosphate buffer (pH 7)
- Organic solvent (e.g., hexane)

Procedure:

- Prepare a suspension of the diacetate complex in a phosphate buffer (pH 7).
- Add porcine pancreatic lipase to the suspension.
- Stir the mixture vigorously at room temperature. The progress of the hydrolysis can be monitored by TLC or chiral HPLC.

- The reaction is typically stopped at approximately 50% conversion to achieve high enantiomeric excess in both the resulting monoacetate and the unreacted diacetate.
- Extract the mixture with an organic solvent.
- Separate the monoacetate product from the unreacted diacetate by column chromatography. The yield of the desired (+)-hydroxy acetate is reported to be around 39%, with the remainder being recovered starting material.^[1]

Protocol 4: Oxidative Decomplexation

Materials:

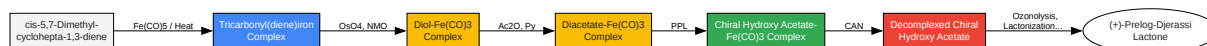
- Chiral Hydroxy Acetate-Fe(CO)₃ complex
- Ceric ammonium nitrate (CAN)
- Ethanol or Acetone
- Standard laboratory glassware

Procedure:

- Dissolve the chiral hydroxy acetate-Fe(CO)₃ complex in ethanol or acetone at 0 °C.
- Prepare a solution of ceric ammonium nitrate (CAN) (2.5-3.0 eq) in water or the same solvent.
- Add the CAN solution dropwise to the stirred solution of the iron complex. Gas evolution (CO) will be observed.
- Continue stirring at 0 °C for a short period (typically 15-30 minutes) after the addition is complete. Monitor the disappearance of the yellow color of the starting material.
- Quench the reaction by adding water.
- Extract the organic product with an appropriate solvent (e.g., diethyl ether or ethyl acetate).

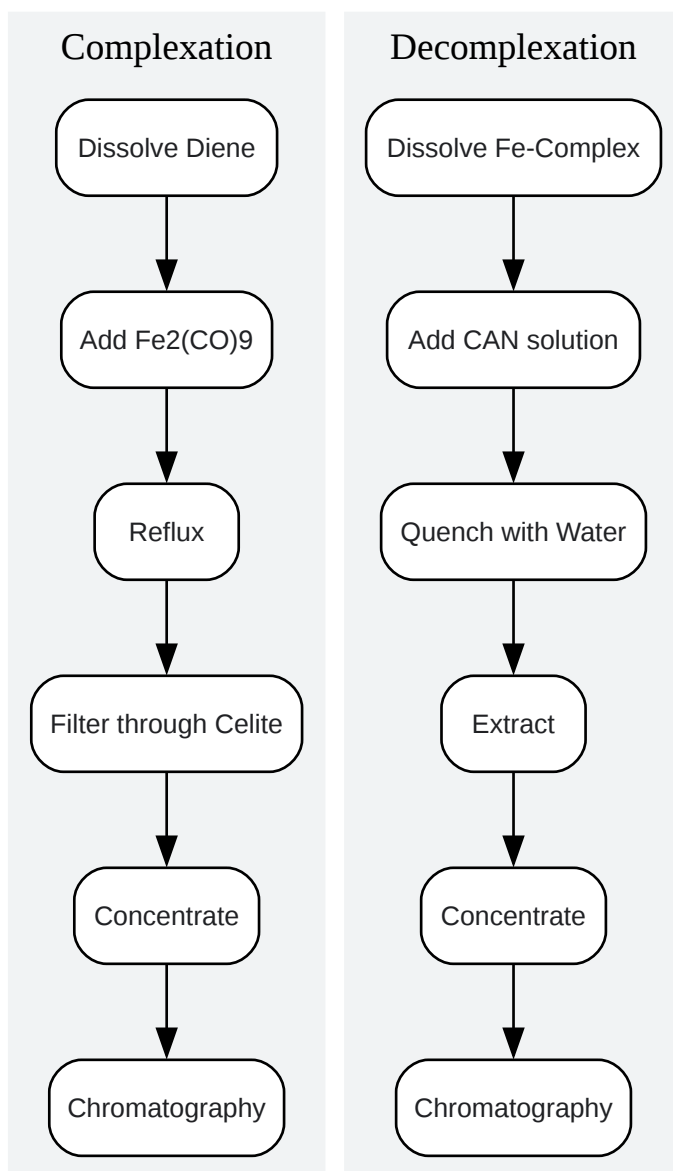
- Wash the combined organic extracts with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the decomplexed diene, which can be purified by column chromatography if necessary.[3]

Visualizations



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Caption: Synthetic pathway to (+)-**Prelog-Djerassi lactone**.



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Caption: Workflow for complexation and decomplexation steps.

Conclusion

The use of tricarbonyl(diene)iron complexes represents a highly effective strategy for the stereocontrolled synthesis of the **Prelog-Djerassi lactone**. This methodology leverages the ability of the iron tricarbonyl moiety to act as a protecting group and a stereodirecting element. The protocols provided herein offer a guide for researchers to apply this powerful tool in the synthesis of complex natural products and their analogues. The mild conditions for both the

formation and removal of the organoiron complex make it an attractive component in a multi-step synthetic campaign.

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